

Perfluoroeicosane: A Comprehensive Technical Guide to Material Safety

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Compound of Interest

Compound Name: **Perfluoroeicosane**

Cat. No.: **B048876**

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Perfluoroeicosane ($C_{20}F_{42}$) is a long-chain perfluoroalkane, a class of compounds characterized by a fully fluorinated carbon backbone. This technical guide provides a comprehensive overview of the material safety data for **perfluoroeicosane**, compiled from available safety data sheets, toxicological literature, and in silico predictive studies. While specific toxicological data for **perfluoroeicosane** is limited, this guide synthesizes information on its physicochemical properties, handling and safety precautions, and potential biological effects, drawing upon data from structurally similar long-chain per- and polyfluoroalkyl substances (PFAS) where necessary. Detailed experimental protocols for relevant toxicological and analytical assays are provided to support further research and risk assessment. This document is intended to serve as a critical resource for researchers, scientists, and professionals in drug development who may handle or investigate this compound.

Chemical and Physical Properties

Perfluoroeicosane is a white crystalline solid at room temperature. Its high degree of fluorination results in exceptional chemical and thermal stability.^[1] The strong carbon-fluorine bonds contribute to its inertness and resistance to degradation.^[1]

Property	Value	Reference
CAS Number	37589-57-4	[1]
Molecular Formula	C ₂₀ F ₄₂	[1]
Molecular Weight	1038.15 g/mol	[1]
Appearance	White crystalline solid	[1]
Melting Point	164-166 °C	[1]
Boiling Point	320 °C	[1]
Density	1.764 g/cm ³ (predicted)	[1]
Water Solubility	Insoluble	[1]
Vapor Pressure	Not available	
Log K _{ow} (Octanol-Water Partition Coefficient)	Not available (expected to be very high)	

Hazard Identification and Safety Precautions

GHS Hazard Classification

Based on available safety data sheets, **perfluoroeicosane** is classified as:

- Skin Irritation (Category 2)[\[2\]](#)
- Eye Irritation (Category 2A)[\[2\]](#)
- Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory System[\[2\]](#)

Hazard Statements:

- H315: Causes skin irritation.[\[2\]](#)
- H319: Causes serious eye irritation.[\[2\]](#)
- H335: May cause respiratory irritation.[\[2\]](#)

Handling and Personal Protective Equipment (PPE)

Safe handling of **perfluoroeicosane** is crucial to minimize exposure. The following precautions should be taken:

- Ventilation: Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust.[2]
- Personal Protective Equipment:
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.[2]
 - Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat.[2]
 - Respiratory Protection: If dust is generated and ventilation is inadequate, use a NIOSH-approved particulate respirator.[2]
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.[2]

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.[2]
- Skin Contact: Remove contaminated clothing. Wash skin with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation develops.[2]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[2]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek medical attention.[2]

Toxicological Information

Direct toxicological data for **perfluoroeicosane** is scarce. The information presented here is largely based on the general properties of long-chain PFAS and *in silico* predictions. Long-

chain PFAS are known for their persistence, bioaccumulation, and potential for toxicity.[1][3]

Acute Toxicity

No specific data on the acute oral, dermal, or inhalation toxicity of **perfluoroeicosane** were found.

Chronic Toxicity and Carcinogenicity

There is no data available on the chronic toxicity or carcinogenicity of **perfluoroeicosane**. However, some long-chain PFAS have been associated with adverse effects on the liver, immune system, and developmental and reproductive systems in animal studies.[3]

Metabolism and Toxicokinetics

Perfluoroalkyl substances, particularly long-chain compounds, are generally not metabolized in the body.[4][5] They are known to bind to proteins in the blood and can be distributed to various tissues, with the liver and kidneys often showing the highest concentrations.[4][5] Elimination of long-chain PFAS is typically very slow, leading to a high potential for bioaccumulation.[4][6] The elimination half-life generally increases with the length of the perfluorinated carbon chain.[7][8]

Potential Mechanisms of Toxicity (Based on In Silico and Read-Across Data)

- Receptor Binding: In silico studies suggest that various PFAS can interact with nuclear receptors, potentially acting as endocrine disruptors.[9][10] Molecular docking simulations have explored the binding of PFAS to proteins like serum albumin and those involved in fertilization.[11][12]
- Mitochondrial Toxicity: Some PFAS have been shown to induce mitochondrial dysfunction, including inhibition of the electron transport chain and uncoupling of oxidative phosphorylation.[13][14]

Experimental Protocols

The following are detailed methodologies for key experiments relevant to assessing the safety and potential toxicity of **perfluoroeicosane**.

Analytical Method for Perfluoroeicosane in Biological Tissues

This protocol is adapted from established methods for long-chain PFAS analysis.[\[15\]](#)[\[16\]](#)

Objective: To quantify the concentration of **perfluoroeicosane** in biological tissues (e.g., liver, kidney).

Materials:

- Homogenizer
- Centrifuge
- Solid Phase Extraction (SPE) cartridges (e.g., Oasis WAX)
- Acetonitrile, methanol, formic acid (all HPLC grade)
- Ammonium hydroxide
- Internal standards (e.g., ¹³C-labeled **perfluoroeicosane**)
- Ultra-High-Performance Liquid Chromatography-Tandem Mass Spectrometry (UHPLC-MS/MS) system

Procedure:

- Sample Preparation:
 - Accurately weigh approximately 0.5 g of tissue.
 - Add internal standard solution.
 - Homogenize the tissue in a suitable solvent (e.g., acetonitrile).
 - Vortex and centrifuge the sample.
- Solid Phase Extraction (SPE):

- Condition the SPE cartridge with methanol followed by water.
- Load the supernatant from the centrifuged sample onto the cartridge.
- Wash the cartridge to remove interferences.
- Elute the analytes with a basic methanolic solution (e.g., 1% ammonium hydroxide in methanol).
- Analysis:
 - Evaporate the eluate to dryness under a gentle stream of nitrogen.
 - Reconstitute the residue in a suitable solvent (e.g., methanol/water).
 - Inject an aliquot into the UHPLC-MS/MS system for analysis.

In Vitro Cytotoxicity Assay (MTT Assay)

This protocol is a standard method for assessing the effect of a compound on cell viability and is suitable for poorly soluble compounds when appropriately formulated.[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)

Objective: To determine the cytotoxic potential of **perfluoroeicosane** on a relevant cell line (e.g., HepG2 human liver cells).

Materials:

- HepG2 cells (or other suitable cell line)
- Cell culture medium (e.g., DMEM)
- Fetal bovine serum (FBS)
- 96-well cell culture plates
- **Perfluoroeicosane** stock solution (dissolved in a suitable solvent like DMSO)
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution

- Solubilization solution (e.g., DMSO or a solution of SDS in HCl)
- Microplate reader

Procedure:

- Cell Seeding: Seed HepG2 cells into a 96-well plate at a density of 1×10^4 cells/well and incubate for 24 hours.
- Compound Exposure:
 - Prepare serial dilutions of the **perfluoroeicosane** stock solution in cell culture medium.
 - Remove the old medium from the cells and add 100 μL of the medium containing different concentrations of **perfluoroeicosane**. Include vehicle control (medium with DMSO) and untreated control wells.
 - Incubate for 24, 48, or 72 hours.
- MTT Assay:
 - Add 10 μL of MTT solution (5 mg/mL in PBS) to each well.
 - Incubate for 4 hours at 37°C.
 - Remove the medium and add 100 μL of solubilization solution to each well to dissolve the formazan crystals.
- Data Analysis:
 - Measure the absorbance at 570 nm using a microplate reader.
 - Calculate cell viability as a percentage of the untreated control.

Mitochondrial Toxicity Assessment (Seahorse XF Assay)

This protocol outlines a method to assess the impact of **perfluoroeicosane** on mitochondrial respiration.[13][21][22]

Objective: To determine if **perfluoroeicosane** inhibits mitochondrial function in cultured cells.

Materials:

- Seahorse XF96 or similar instrument
- Seahorse XF cell culture microplates
- Relevant cell line (e.g., HepG2)
- Assay medium (e.g., XF Base Medium supplemented with glucose, pyruvate, and glutamine)
- **Perfluoroeicosane** stock solution
- Mitochondrial stress test kit (containing oligomycin, FCCP, and rotenone/antimycin A)

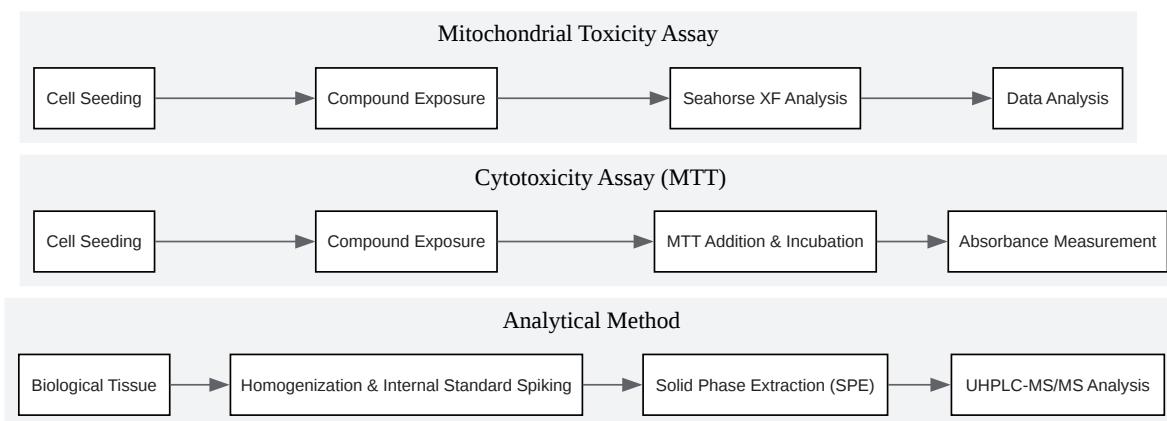
Procedure:

- Cell Seeding: Seed cells into a Seahorse XF cell culture microplate and incubate until they form a monolayer.
- Compound Treatment:
 - Prepare dilutions of **perfluoroeicosane** in the assay medium.
 - Replace the culture medium with the assay medium containing the desired concentrations of **perfluoroeicosane**.
 - Incubate for a specified period (e.g., 1 to 24 hours).
- Seahorse XF Assay:
 - Place the cell plate in the Seahorse XF analyzer and measure the basal oxygen consumption rate (OCR).
 - Sequentially inject oligomycin, FCCP, and rotenone/antimycin A to assess ATP production, maximal respiration, and non-mitochondrial respiration, respectively.
- Data Analysis:

- Analyze the OCR data to determine the effects of **perfluoroeicosane** on key parameters of mitochondrial function.

Visualizations

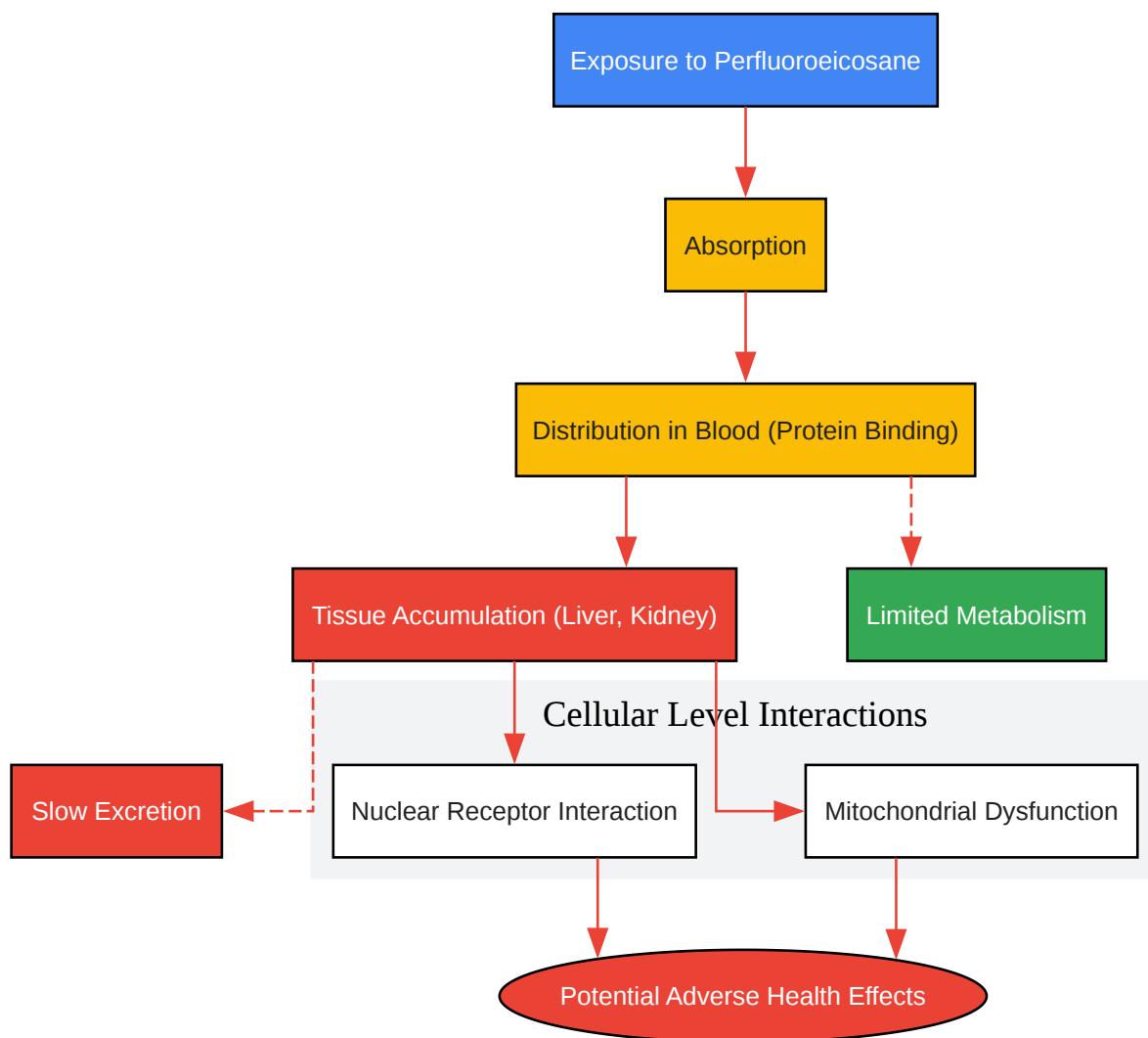
Experimental Workflows



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Caption: Overview of experimental workflows.

Potential Logic of Bioaccumulation and Toxicity



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Caption: Potential bioaccumulation and toxicity pathway.

Conclusion

Perfluoroeicosane is a chemically stable, long-chain perfluoroalkane with limited specific toxicological data. Based on information from its safety data sheet and read-across from other long-chain PFAS, it should be handled with care, using appropriate personal protective equipment to avoid skin, eye, and respiratory irritation. Its high potential for bioaccumulation and persistence warrants further investigation into its long-term health effects. The experimental protocols provided in this guide offer a starting point for researchers to conduct necessary toxicological and analytical studies to better characterize the risk profile of this

compound. The in silico predictions suggest potential interactions with biological systems that require experimental validation. As the use and environmental presence of a wider range of PFAS become more apparent, in-depth material safety guides like this one are crucial for ensuring the safety of researchers and for informing future regulatory decisions.

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